

An In-depth Technical Guide to 5-(N-tert-Butoxycarbonylamino)salicylic Acid

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Compound of Interest

Compound Name: 5-(N-tert-Butoxycarbonylamino)salicylic Acid

Cat. No.: B017173

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CAS Number: 135321-95-8

Abstract

This technical guide provides a comprehensive overview of **5-(N-tert-Butoxycarbonylamino)salicylic acid**, a key chemical intermediate and a significant impurity in the synthesis of Mesalamine (5-aminosalicylic acid), a first-line treatment for inflammatory bowel disease. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its physicochemical properties, synthesis, purification, and its critical role as a reference standard in quality control. While the direct biological activity of this compound is not extensively studied, its characterization is paramount for ensuring the purity and safety of Mesalamine formulations.

Introduction

5-(N-tert-Butoxycarbonylamino)salicylic acid, also known as 5-(Boc-amino)salicylic acid, is a derivative of 5-aminosalicylic acid where the amino group is protected by a tert-butoxycarbonyl (Boc) group. This protection strategy is a common practice in organic synthesis to prevent the amino group from participating in undesired side reactions during chemical transformations on other parts of the molecule. In the context of pharmaceutical manufacturing, it is primarily recognized as a process-related impurity in the production of Mesalamine.[1] Consequently, its synthesis, identification, and quantification are of significant interest for

regulatory and quality assurance purposes. This guide will delve into the technical aspects of this compound, providing valuable information for its handling, analysis, and understanding its relevance in a pharmaceutical setting.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **5-(N-tert-Butoxycarbonylamino)salicylic acid** is essential for its synthesis, purification, and analytical method development. The key properties are summarized in the table below.

Property	Value	Reference
CAS Number	135321-95-8	[2][3]
Molecular Formula	C ₁₂ H ₁₅ NO ₅	[2][3]
Molecular Weight	253.25 g/mol	[2][3]
Appearance	Pinky-grey solid	[1]
Melting Point	279-280 °C	[4][5]
Boiling Point (Predicted)	367.5 ± 37.0 °C	[1]
Density (Predicted)	1.337 ± 0.06 g/cm ³	[1]
Solubility	Slightly soluble in Dioxane, DMSO, and Methanol.	[1][5]
pKa (Predicted)	3.12 ± 0.10	[1]
Storage Temperature	-20°C Freezer	[1][5]

Synthesis and Purification

The synthesis of **5-(N-tert-Butoxycarbonylamino)salicylic acid** typically involves the protection of the amino group of 5-aminosalicylic acid using di-tert-butyl dicarbonate (Boc)₂O.

General Experimental Protocol for Synthesis

This protocol describes a general method for the N-tert-butoxycarbonylation of an amino acid, which can be adapted for the synthesis of **5-(N-tert-Butoxycarbonylamino)salicylic acid**.

Materials:

- 5-aminosalicylic acid
- Di-tert-butyl dicarbonate ((Boc)₂O)
- Solvent (e.g., a mixture of water and acetone)
- Base (optional, e.g., sodium bicarbonate)
- Dichloromethane
- Anhydrous sodium sulfate
- Silica gel for column chromatography
- Eluent (e.g., a mixture of dichloromethane and methanol)

Procedure:

- Dissolve 1 mmol of 5-aminosalicylic acid in a suitable solvent mixture (e.g., 9.5 mL of distilled water and 0.5 mL of acetone) in a round-bottom flask.^[6]
- Stir the mixture at room temperature for a few minutes to ensure dissolution.
- Add 1.1 mmol of di-tert-butyl dicarbonate ((Boc)₂O) to the solution.
- If required, a mild base can be added to facilitate the reaction.
- Stir the reaction mixture at room temperature. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) until the starting material (5-aminosalicylic acid) is completely consumed.
- Once the reaction is complete, add dichloromethane (e.g., 5 mL) to the reaction mixture and stir.^[6]
- Separate the organic layer.

- Dry the organic layer over anhydrous sodium sulfate and then concentrate it under vacuum to obtain the crude product.[6]

General Purification Protocol

The crude **5-(N-tert-Butoxycarbonylamino)salicylic acid** can be purified by column chromatography.

Procedure:

- Prepare a silica gel column using a suitable slurry packing method with the chosen eluent.
- Dissolve the crude product in a minimal amount of the eluent.
- Load the dissolved crude product onto the silica gel column.
- Elute the column with an appropriate solvent system (e.g., a 9:1 mixture of dichloromethane and methanol) to separate the desired product from impurities.[6]
- Collect the fractions containing the pure product, which can be identified by TLC analysis.
- Combine the pure fractions and evaporate the solvent under reduced pressure to yield the purified **5-(N-tert-Butoxycarbonylamino)salicylic acid**.

Applications in Research and Drug Development

The primary application of **5-(N-tert-Butoxycarbonylamino)salicylic acid** is as a reference standard for the quality control of Mesalamine.[1] Its presence and concentration as an impurity in the final drug product must be carefully monitored to ensure the safety and efficacy of the medication.[1]

Beyond its role as an impurity, this compound serves as a valuable tool in chemical research. The Boc-protected form allows for selective chemical modifications at other positions of the salicylic acid scaffold, enabling the synthesis of novel derivatives for various research purposes, including potential applications in material science.[1]

Biological Activity and Mechanism of Action

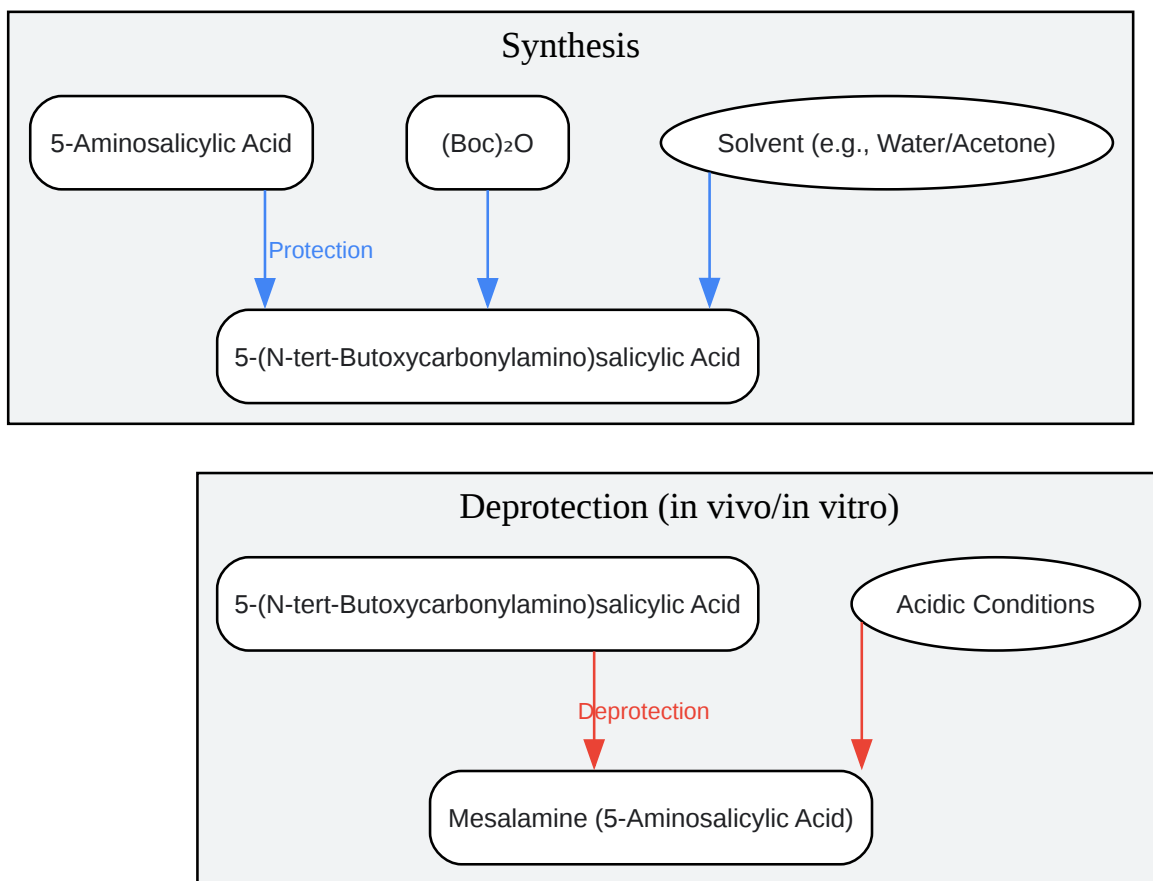
There is a lack of specific studies on the biological activity and mechanism of action of **5-(N-tert-Butoxycarbonylamino)salicylic acid** itself. It is generally considered a pro-drug or an impurity of Mesalamine. The biological effects of interest are associated with the active pharmaceutical ingredient, 5-aminosalicylic acid (Mesalamine), which is formed upon the removal of the Boc protecting group.

Mesalamine exerts its anti-inflammatory effects in the gastrointestinal tract through various mechanisms, including the inhibition of cyclooxygenase and lipoxygenase pathways, scavenging of reactive oxygen species, and modulation of inflammatory cytokine production.

Visualizations

Synthetic Pathway

The following diagram illustrates the general synthetic pathway for the preparation of **5-(N-tert-Butoxycarbonylamino)salicylic acid** from 5-aminosalicylic acid and its subsequent deprotection to yield the active drug, Mesalamine.

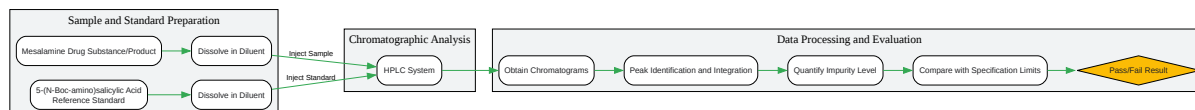


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Caption: General synthesis and deprotection of 5-(Boc-amino)salicylic acid.

Quality Control Workflow

This diagram outlines a typical workflow for the use of **5-(N-tert-Butoxycarbonylamino)salicylic acid** as a reference standard in the quality control of Mesalamine drug products.



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Caption: Quality control workflow for Mesalamine impurity analysis.

Conclusion

5-(N-tert-Butoxycarbonylamino)salicylic acid is a compound of significant interest within the pharmaceutical industry, primarily due to its role as a process-related impurity in the manufacturing of Mesalamine. While it does not possess the therapeutic effects of its deprotected counterpart, its chemical properties and synthesis are crucial areas of study for ensuring the quality and safety of a widely used anti-inflammatory drug. This technical guide has provided a consolidated resource of its known properties, general synthetic and purification approaches, and its application in a quality control setting. Further research into the potential biological interactions of this molecule, even as an impurity, could provide a more complete understanding of the overall safety profile of Mesalamine formulations.

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References

- 1. Synthesis and evaluation of a prodrug of 5-aminosalicylic acid for the treatment of ulcerative colitis - PMC [pmc.ncbi.nlm.nih.gov]
- 2. helixchrom.com [helixchrom.com]

- 3. researchgate.net [researchgate.net]
- 4. ijrpc.com [ijrpc.com]
- 5. High-performance liquid-chromatographic determination of 5-aminosalicylic acid and its metabolites in blood plasma - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. 5-Aminosalicylic Acid | C₇H₇NO₃ | CID 4075 - PubChem [pubchem.ncbi.nlm.nih.gov]
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